

# 5-Bromo-3-isoxazolemethanol CAS number and molecular formula

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## Compound of Interest

Compound Name: 5-Bromo-3-isoxazolemethanol

Cat. No.: B15200251

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## In-depth Technical Guide: 5-Bromo-3-isoxazolemethanol

### Core Compound Identification

Chemical Identity: **5-Bromo-3-isoxazolemethanol**, a heterocyclic alcohol, is a specialized organic compound. Comprehensive data for this specific molecule, including its unique CAS number and detailed experimental protocols, is not readily available in public chemical databases.

However, a closely related isomer, (2-Bromo-1,3-oxazol-5-yl)methanol, possesses documented identifiers which are presented below. It is crucial for researchers to verify the specific isomer relevant to their work, as structural differences will significantly impact chemical and biological activity.

### Summary of Chemical Data

For the related isomer, (2-Bromo-1,3-oxazol-5-yl)methanol, the following information has been compiled:

Identifier	Value	Source
CAS Number	1092351-98-8	CymitQuimica[1]
Molecular Formula	C <sub>4</sub> H <sub>4</sub> BrNO <sub>2</sub>	CymitQuimica[1]
Molecular Weight	177.98 g/mol	CymitQuimica[1]
Purity	Min. 95%	CymitQuimica[1]

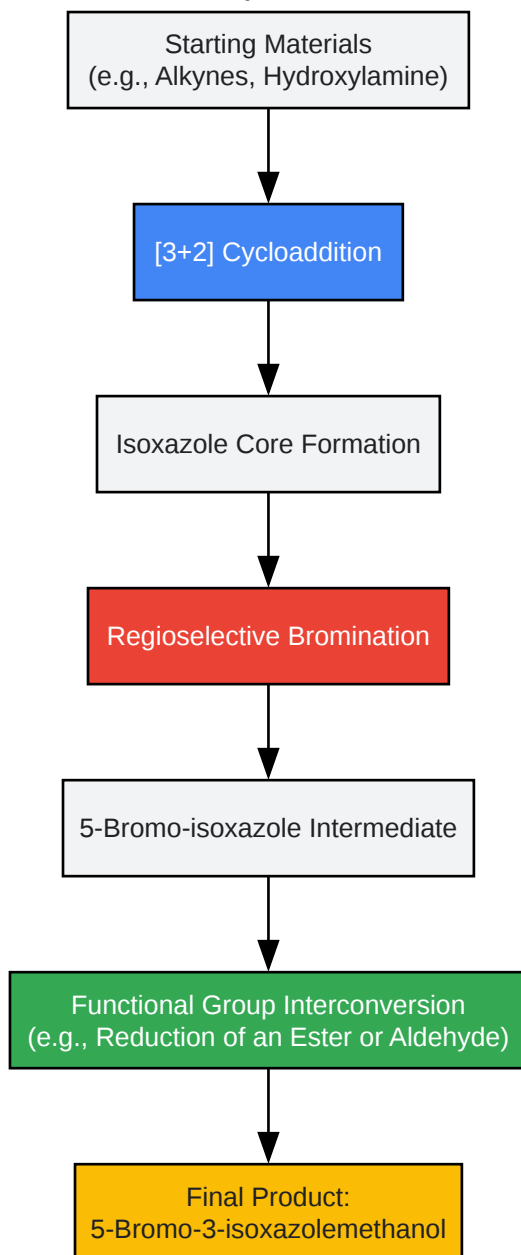
## Experimental Protocols

Detailed experimental protocols for the synthesis, handling, and application of **5-Bromo-3-isoxazolemethanol** are not extensively documented in the surveyed literature. General synthetic strategies for similar bromo-isoxazole and bromo-oxazole derivatives often involve multi-step processes. These can include the cyclization of functionalized precursors to form the heterocyclic ring, followed by bromination and subsequent functional group manipulations to introduce the methanol moiety. Researchers should consult specialized organic synthesis literature for methodologies applicable to isoxazole and oxazole chemistry.

## Logical Relationships in Synthesis

The synthesis of functionalized isoxazoles can be conceptualized through a logical workflow. The following diagram illustrates a generalized approach that could be adapted for the synthesis of **5-Bromo-3-isoxazolemethanol**, starting from precursor materials.

## Generalized Synthetic Workflow



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A generalized synthetic pathway for **5-Bromo-3-isoxazolemethanol**.

Disclaimer: Due to the limited availability of specific data for **5-Bromo-3-isoxazolemethanol**, this guide provides information on a closely related compound and general synthetic principles. Researchers should exercise due diligence in sourcing and validating information for their specific research needs.

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## References

- 1. cymitquimica.com [cymitquimica.com]
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